

Measuring Lean Body Mass Changes with MK-0773: Application Notes and Protocols

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Compound of Interest

Compound Name:	MK-0773
CAS No.:	606101-58-0
Cat. No.:	B1677233

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MK-0773 is a potent, orally bioavailable, non-steroidal selective androgen receptor modulator (SARM) that has demonstrated anabolic effects on muscle and bone with minimal impact on reproductive tissues in preclinical and clinical studies.[1][2] Developed for the potential treatment of sarcopenia, the age-related loss of muscle mass and strength, **MK-0773** has been evaluated in clinical trials for its ability to increase lean body mass (LBM).[2][3] These application notes provide a summary of the available data on LBM changes induced by **MK-0773** and detail representative protocols for measuring these changes in both clinical and preclinical settings.

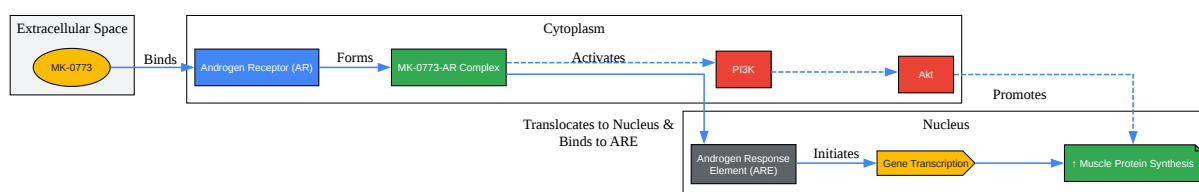
Mechanism of Action

MK-0773 selectively binds to the androgen receptor (AR), acting as a partial agonist.[1][2] This tissue-selective activation of the AR in anabolic tissues like skeletal muscle, while having reduced effects on androgenic tissues such as the prostate and seminal vesicles, is a key characteristic of SARMs.[1] The anabolic effects of **MK-0773** in muscle are believed to be

mediated through the activation of downstream signaling pathways that promote protein synthesis and inhibit protein degradation.

Signaling Pathway of MK-0773 in Skeletal Muscle

The binding of **MK-0773** to the androgen receptor in skeletal muscle cells initiates a cascade of events leading to increased muscle protein synthesis and hypertrophy. A simplified representation of this signaling pathway is provided below.



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MK-0773 signaling pathway in skeletal muscle.

Quantitative Data on Lean Body Mass Changes

The following tables summarize the key quantitative findings from clinical and preclinical studies investigating the effect of **MK-0773** on lean body mass.

Table 1: Clinical Trial Data - Phase IIa in Elderly Women with Sarcopenia

Parameter	MK-0773 (50 mg twice daily)	Placebo	p-value	Reference
Number of Participants	85	85	-	[4]
Treatment Duration	6 months	6 months	-	[4]
Baseline Mean LBM (kg)	Not Reported	Not Reported	-	
Change in LBM from Baseline (kg)	+1.1 ± 0.2	-0.2 ± 0.2	<0.001	[4]
Net Change in LBM (MK-0773 vs. Placebo) (kg)	+1.3	-	<0.001	[4]

Data presented as mean ± standard error.

Table 2: Preclinical Data - Ovariectomized (OVX) Rat Model

Treatment Group	Dose	Duration	Change in Lean Body Mass	Reference
MK-0773	Not specified	24 days	Significantly increased compared to OVX control	[1]
Dihydrotestosterone (DHT)	3 mg/kg/day	24 days	Significantly increased compared to OVX control	[1]
OVX Control	Vehicle	24 days	Baseline	[1]

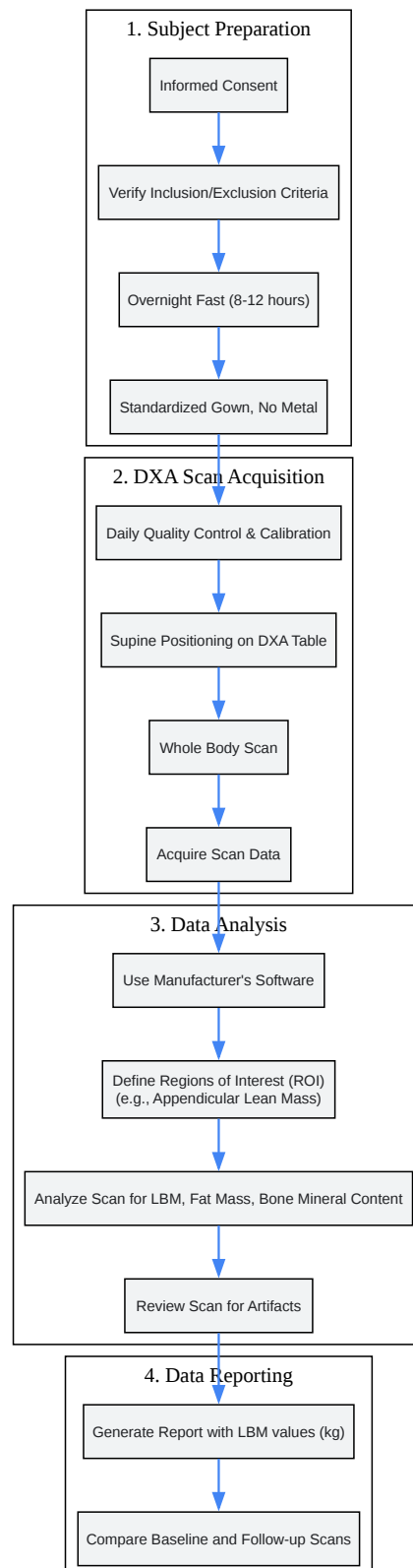
Note: Specific dose-response data for **MK-0773** on lean body mass from preclinical studies are not publicly available in detail. The study by Schmidt et al. (2010) indicates a significant anabolic effect.

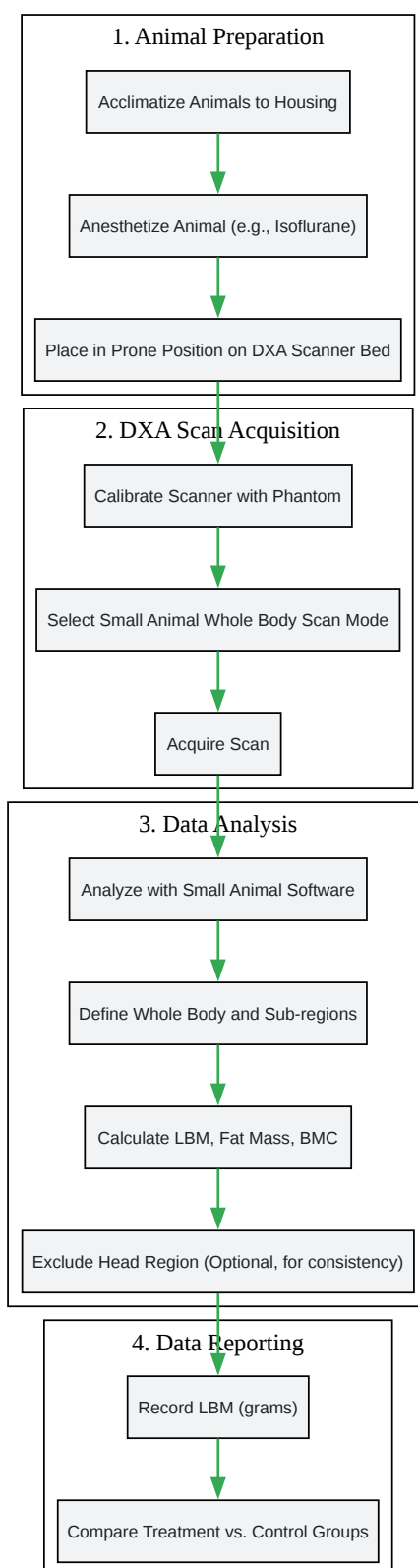
Experimental Protocols

Detailed protocols for measuring lean body mass are critical for ensuring the accuracy and reproducibility of results. Below are representative protocols for dual-energy X-ray absorptiometry (DXA) in both clinical and preclinical settings.

Clinical Protocol: Measuring LBM in Sarcopenia Trials using DXA

This protocol is a representative methodology based on best practices for clinical trials and is consistent with the procedures likely employed in the **MK-0773** Phase IIa study.





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References

- [1. Discovery of the Selective Androgen Receptor Modulator MK-0773 Using a Rational Development Strategy Based on Differential Transcriptional Requirements for Androgenic Anabolism Versus Reproductive Physiology - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Discovery of the selective androgen receptor modulator MK-0773 using a rational development strategy based on differential transcriptional requirements for androgenic anabolism versus reproductive physiology - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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